

Advanced Technical Guide: Cyclopentyl-Substituted Amino Acid Derivatives

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Compound of Interest

Compound Name: *Methyl 2-amino-3-cyclopentylpropanoate HCl*
Cat. No.: *B8178868*

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Sourcing, Synthesis, and Application in Drug Discovery

Executive Summary

Cyclopentyl-substituted amino acids (CPAAs) represent a critical class of non-proteinogenic building blocks in modern medicinal chemistry. Unlike flexible aliphatic chains, the cyclopentyl ring introduces defined conformational constraints—specifically the "envelope" pucker—which restricts the

and

torsion angles of the peptide backbone. This structural rigidity is pivotal in designing peptidomimetics with enhanced receptor affinity and metabolic stability, particularly for targets like HCV proteases (e.g., Glecaprevir) and GPCR ligands.

This guide provides a technical roadmap for researchers to source, validate, and utilize CPAAs. It moves beyond a simple directory, offering a self-validating quality assurance framework and detailed synthetic protocols for laboratory implementation.

Part 1: Chemical Rationale & Structural Utility[1]

1.1 Conformational Restriction

The incorporation of a cyclopentyl ring at the

-carbon (as in 1-aminocyclopentanecarboxylic acid, Ac5c) or the

-carbon (as in cyclopentylglycine, Cpg) significantly reduces the entropic penalty of ligand binding.

- Ac5c (Cycloleucine): Forces the backbone into a helical or turn conformation (often α -helix or β -helix promoting) due to the steric bulk of the ring preventing extended conformations.
- Cyclopentylglycine: Acts as a lipophilic, bulky analogue of isoleucine or leucine but with restricted side-chain rotamers.

1.2 Metabolic Stability

CPAAs are non-coded and generally unrecognized by endogenous proteases. Incorporating them into peptide sequences prolongs plasma half-life by shielding the peptide bond from enzymatic hydrolysis.

Part 2: Key Derivatives & Supplier Landscape

2.1 Primary Derivatives of Interest

Derivative	CAS No.	Key Application	Typical Purity Spec
1-Aminocyclopentanecarboxylic acid (Cycloleucine)	52-52-8	NMDA receptor modulation; Transport inhibition; Peptidomimetics	
L-Cyclopentylglycine (Cpg)	22663-46-3	HCV Protease Inhibitors; Angiotensin II antagonists	ee
(1S,3R)-3-Aminocyclopentanecarboxylic acid	71830-07-4	GABA analogues; Neurological targets	(Chiral)

2.2 Supplier Categorization & Sourcing Strategy

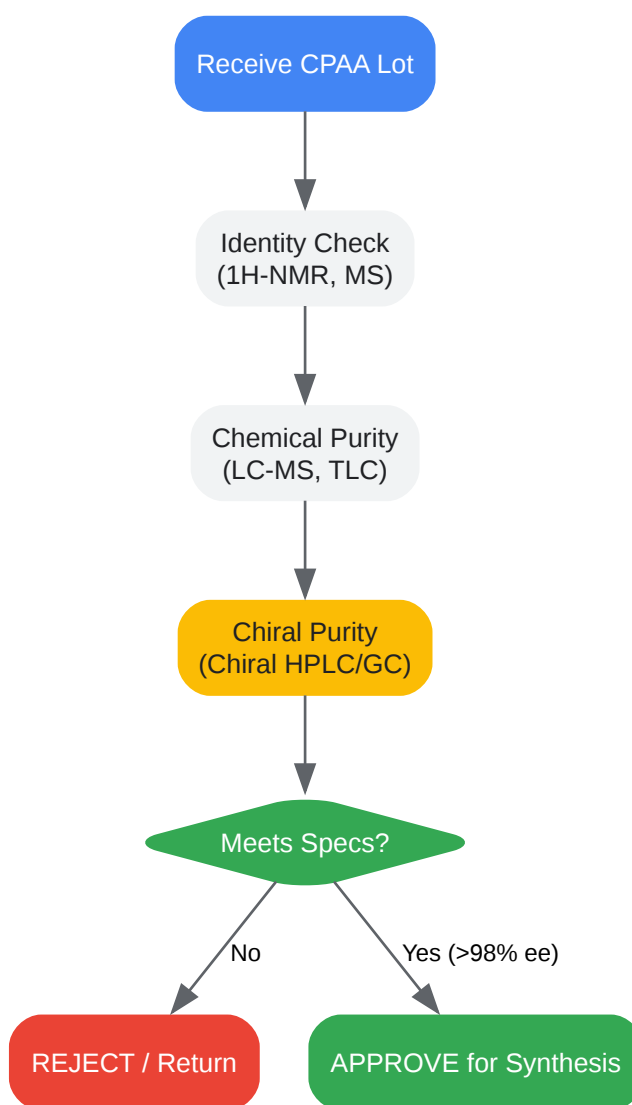
Sourcing CPAAs requires distinguishing between "Bulk Reagent" suppliers and "Specialty/Chiral" houses.

- Tier 1: Specialty Peptide Reagent Suppliers (High Trust)
 - Examples: Iris Biotech, Bachem, Chem-Impex.
 - Capability: High enantiomeric excess (>99% ee), Fmoc-protected variants ready for SPPS (Solid Phase Peptide Synthesis). They typically provide detailed CoA including optical rotation and chiral HPLC traces.
- Tier 2: Scaffold & Building Block Specialists
 - Examples: PharmaBlock, Enamine.
 - Capability: Novel cyclopentyl scaffolds, spirocyclic derivatives, and custom synthesis of non-catalog items. Ideal for SAR (Structure-Activity Relationship) exploration.
- Tier 3: Bulk Catalog Aggregators
 - Examples: Thermo Scientific (Acros/Alfa Aesar), Sigma-Aldrich.

- Capability: Good for basic "Cycloleucine" in gram scales. Less likely to have complex chiral protected variants in stock.

2.3 Supplier Qualification Workflow

To ensure data integrity in biological assays, every new batch of CPAA must undergo a qualification process. Relying solely on the vendor's CoA is a risk in high-stakes drug development.



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Figure 1: Logic flow for incoming quality control of chiral amino acid building blocks.

Part 3: Experimental Protocols

3.1 Synthesis of Fmoc-L-Cyclopentylglycine

While many researchers purchase this building block, in-house synthesis is often required for scale-up or isotopic labeling. The following protocol is adapted from the asymmetric alkylation of a chiral glycine equivalent (Williams' or Schöllkopf auxiliary).

Mechanism: Stereoselective alkylation of a glycine enolate equivalent prevents racemization and ensures high enantiomeric excess (ee).

Reagents:

- Benzyl (2R,3S)-6-oxo-2,3-diphenyl-4-morpholinecarboxylate (Glycine template)[1]
- Cyclopentyl iodide[1][2]
- Lithium hexamethyldisilazide (LHMDS)[1]
- Palladium chloride (PdCl₂) / Hydrogen[1]
- Fmoc-OSu (9-Fluorenylmethoxycarbonyl succinimide)

Step-by-Step Methodology:

- Enolate Formation:
 - Dissolve the glycine template (1.0 equiv) in anhydrous THF under Argon. Cool to -78°C.
 - Add LHMDS (1.1 equiv) dropwise over 20 minutes. Stir for 1 hour to generate the enolate.
- Stereoselective Alkylation:
 - Add cyclopentyl iodide (1.2 equiv) slowly.
 - Allow the mixture to warm to -20°C over 4 hours. The bulky phenyl groups on the template direct the electrophile to the anti face, establishing the L-configuration.
 - Quench with saturated

. Extract with ethyl acetate.

- Hydrolysis/Cleavage:
 - Subject the alkylated intermediate to catalytic hydrogenolysis (, EtOH) to cleave the chiral auxiliary and benzyl ester.
 - Note: This releases free L-cyclopentylglycine.[1][2]
- Fmoc Protection:
 - Dissolve the free amino acid in 10% .
 - Add Fmoc-OSu (1.1 equiv) dissolved in dioxane. Stir at room temperature for 12 hours.
 - Acidify with HCl to pH 2 and extract the Fmoc-L-Cyclopentylglycine.

Validation:

- Expected Yield: ~50-60% overall.
- Optical Rotation:

(c=0.5, MeOH) [1].[2]



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Figure 2: Asymmetric synthesis pathway for Fmoc-L-Cyclopentylglycine.

Part 4: Quality Control & Impurity Management[4]

When sourcing or synthesizing CPAAs, specific impurities can compromise downstream peptide synthesis.

4.1 Critical Impurities[3]

- D-Enantiomer: Even 1% D-isomer can disrupt the secondary structure of the final peptide.
 - Detection: Chiral HPLC (e.g., Crownpak or Chiralpak columns) using ligand-exchange or Pirkle-type stationary phases.
- Dipeptide Impurities (Fmoc-Xaa-Xaa-OH): During Fmoc protection, if activation is uncontrolled, the amino acid can dimerize.
 - Impact: Inserts an extra residue into the peptide chain, shifting the reading frame of the pharmacophore.
 - Detection: LC-MS (Mass shift of +residue weight).

4.2 Specification Table for Procurement

Use these parameters when requesting Quotes (RFQ) from suppliers:

Parameter	Acceptance Criteria	Method
Appearance	White to off-white crystalline powder	Visual
Purity (HPLC)		Reverse Phase C18
Chiral Purity	ee (L-isomer)	Chiral HPLC
Water Content		Karl Fischer
Specific Rotation	Matches literature reference ()	Polarimetry

References

- An efficient asymmetric synthesis of Fmoc-L-cyclopentylglycine via diastereoselective alkylation of glycine enolate equivalent. Source: Tetrahedron Letters (2003).[4] URL:[[Link](#)]
- Analytical Chemistry of Impurities in Amino Acids Used as Nutrients. Source: PMC / NIH (2022). URL:[[Link](#)]

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Sources

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